

Preclinical Profile of Pilabactam Sodium (QPX7728): An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Pilabactam sodium*

Cat. No.: *B3435033*

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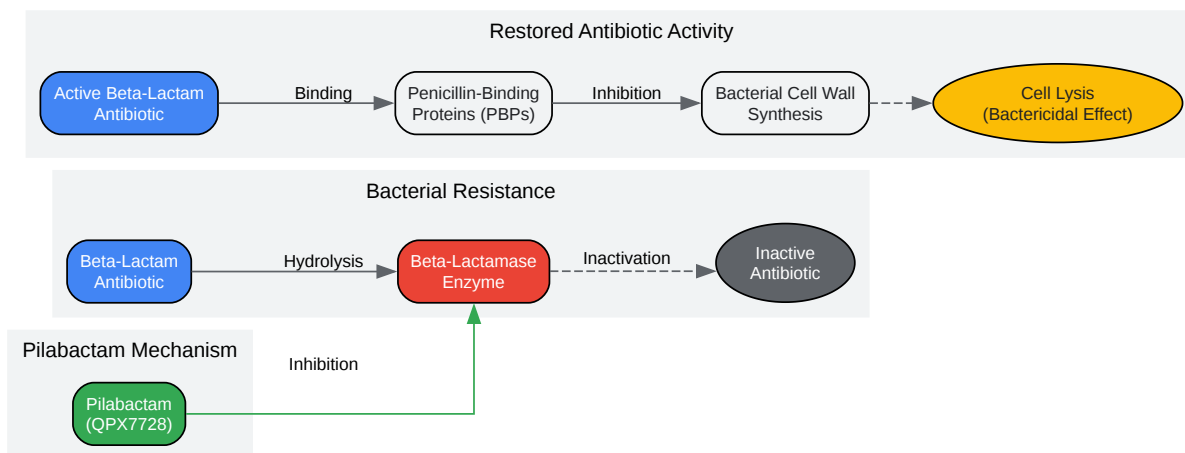
For Researchers, Scientists, and Drug Development Professionals

Introduction

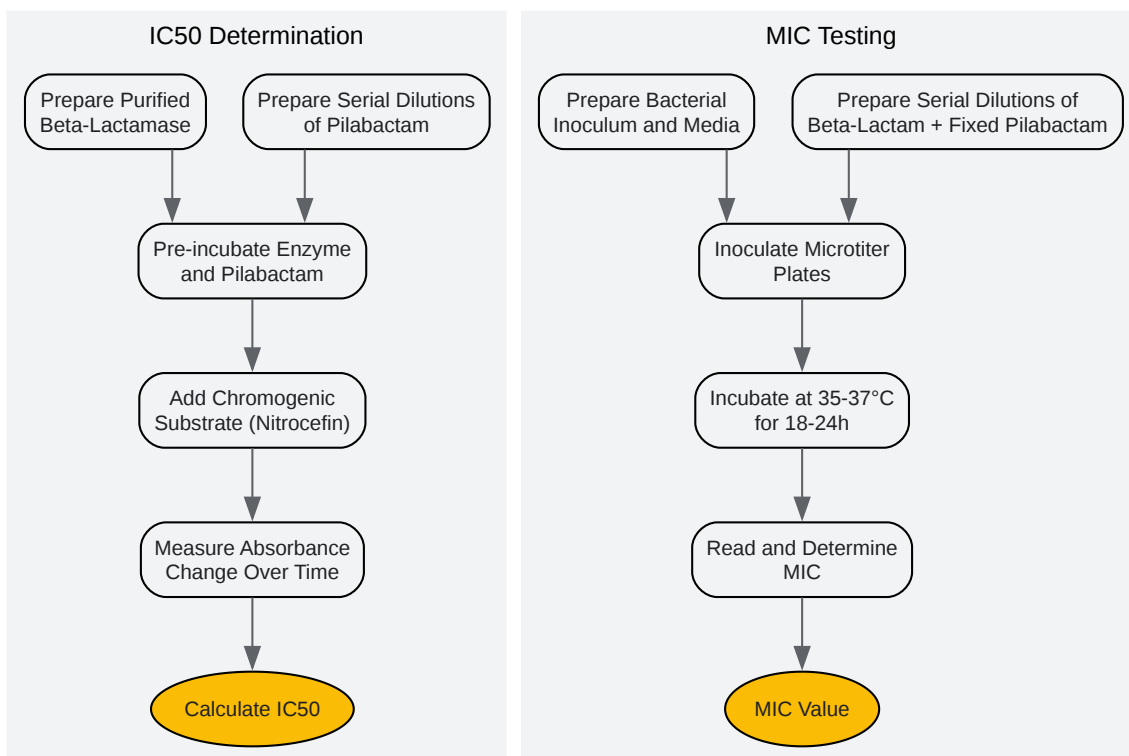
Pilabactam sodium, also known as QPX7728 or Xeruborbactam, is a novel, ultra-broad-spectrum beta-lactamase inhibitor (BLI) currently in development. It belongs to the cyclic boronic acid class of compounds and exhibits potent inhibitory activity against a wide array of beta-lactamase enzymes, including both serine- and metallo-beta-lactamases (MBLs). This technical guide provides a comprehensive overview of the preclinical data available for **Pilabactam sodium**, focusing on its mechanism of action, in vitro and in vivo efficacy, pharmacokinetics, and safety profile. The information presented is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of new antibacterial agents.

Mechanism of Action

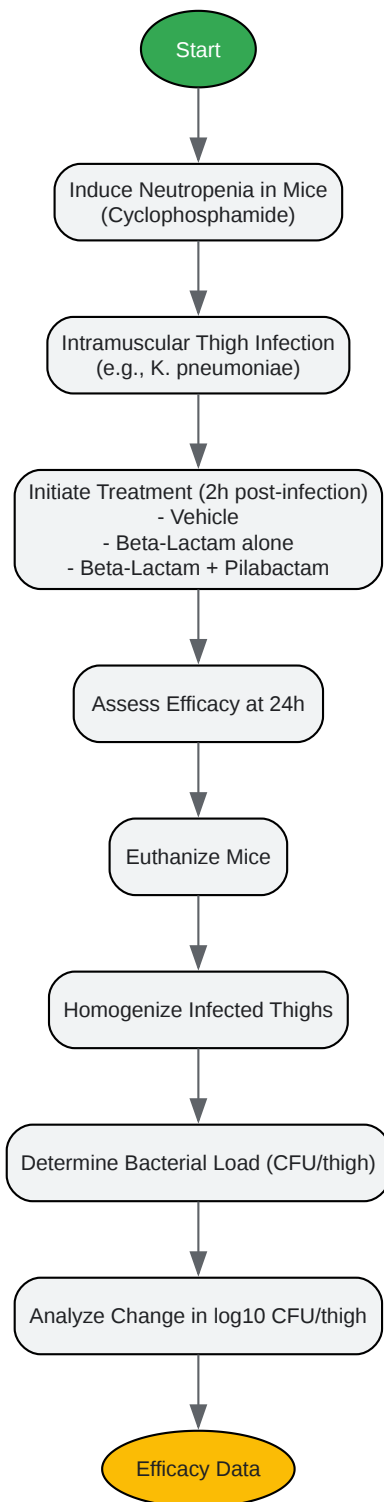
Pilabactam sodium functions by inhibiting beta-lactamase enzymes produced by bacteria, which are a primary mechanism of resistance to beta-lactam antibiotics. By binding to the active site of these enzymes, **Pilabactam sodium** prevents the hydrolysis and subsequent inactivation of the partner beta-lactam antibiotic. This restores the antibiotic's ability to bind to penicillin-binding proteins (PBPs) in the bacterial cell wall, leading to the disruption of peptidoglycan synthesis and ultimately, bacterial cell death. A key feature of Pilabactam is its exceptionally broad spectrum of activity, which includes inhibition of Ambler Class A, C, and D serine beta-lactamases, as well as Class B metallo-beta-lactamases.



In Vitro Experimental Workflow



In Vivo Experimental Workflow (Neutropenic Mouse Thigh Model)

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- To cite this document: BenchChem. [Preclinical Profile of Pilabactam Sodium (QPX7728): An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3435033#preclinical-studies-involving-pilabactam-sodium]

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